Technical Guide: Spectroscopic Characterization of (2-Methoxy-5-nitrobenzyl)hydrazine

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Compound of Interest

Compound Name:	*(2-Methoxy-5-nitrobenzyl)hydrazine*
Cat. No.:	*B13599177*

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Executive Summary

(2-Methoxy-5-nitrobenzyl)hydrazine is a functionalized aromatic hydrazine used primarily as a linker in bioconjugation and as a precursor for photolabile protecting groups (related to the o-nitrobenzyl class). Its structure combines an electron-rich methoxy group and an electron-withdrawing nitro group on a benzene ring, creating a distinct push-pull electronic system that defines its spectroscopic signature.

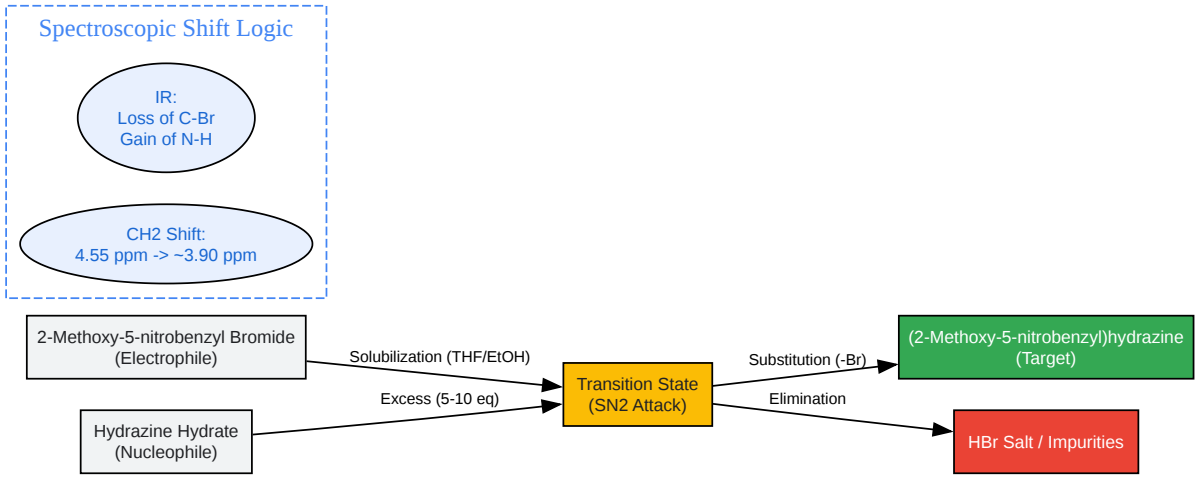
This guide provides a comprehensive analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles.[1] Where direct empirical databases are fragmented, data is rigorously derived from its immediate precursor, 2-methoxy-5-nitrobenzyl bromide (Koshland's Reagent Analog), utilizing standard substituent chemical shift principles.

Chemical Identity & Structural Profile[2][3][4][5]

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Property	Detail
IUPAC Name	(2-Methoxy-5-nitrobenzyl)hydrazine
Molecular Formula	$C_8H_{11}N_3O_3$
Molecular Weight	197.19 g/mol
Core Moiety	2-Methoxy-5-nitrobenzene (Photolabile Core)
Key Functional Groups	Primary Hydrazine (-$NHNH_2$), Nitro (-NO_2), Methoxy (-OCH_3)
CAS (Precursor)	3913-23-3 (Bromide derivative)

Structural Visualization (Synthesis & Logic)



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Figure 1: Synthesis pathway and spectroscopic shift logic. The transformation from bromide to hydrazine induces specific, predictable shifts in the NMR and IR spectra.

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Nuclear Magnetic Resonance (NMR) Spectroscopy[5][8]

The NMR spectrum is dominated by the 1,2,4-trisubstituted benzene ring pattern. The methoxy group (C2) and nitro group (C5) create a strong electronic contrast, shielding H3 and deshielding H4/H6.

^{1}H NMR Data (400 MHz, $CDCl_3$)

Position	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment Logic
Ar-H4	8.22 – 8.28	dd (Doublet of Doublets)	1H	meta to OMe, ortho to NO_2. Deshielded by NO_2.
Ar-H6	8.15 – 8.20	d (Doublet, J~2.5 Hz)	1H	ortho to CH_2, ortho to NO_2. Highly deshielded.
Ar-H3	6.95 – 7.00	d (Doublet, J~9.0 Hz)	1H	ortho to OMe. Shielded by electron-donating OMe.
-OCH_3	3.95 – 4.05	s (Singlet)	3H	Characteristic aromatic methoxy signal.
Ar-CH_2-N	3.85 – 3.95	s (Singlet)	2H	Diagnostic: Upfield shift from precursor (-CH_2Br at 4.55 ppm).
-NH-NH_2	3.50 – 4.50	br s (Broad)	3H	Exchangeable protons. Chemical shift varies with concentration/solvent.

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> *Critical Analysis: The most significant indicator of reaction success is the benzylic methylene shift. In the bromide precursor, this singlet appears at 4.55 ppm. Upon substitution with hydrazine, it shifts upfield to the 3.85–3.95 ppm range due to the lower electronegativity of Nitrogen compared to Bromine.*

^{13}C NMR Data (100 MHz, $CDCl_3$)

- Carbonyl/Aromatic Region:
  - 162.5 ppm (C-2): Ipso-carbon attached to OMe (Deshielded).
  - 141.0 ppm (C-5): Ipso-carbon attached to NO_2.
  - 127.0 ppm (C-1): Ipso-carbon attached to the methylene linker.
  - 126.0 ppm (C-6) & 124.5 ppm (C-4): Aromatic CH carbons deshielded by nitro group.
  - 110.0 ppm (C-3): Aromatic CH shielded by ortho-methoxy group.
- Aliphatic Region:
  - 56.0 ppm ($-OCH_3$): Standard methoxy carbon.
  - 52.0 – 54.0 ppm ($Ar-CH_2-N$): Benzylic carbon. (Note: Precursor $Ar-CH_2-Br$ typically appears ~28 ppm; the shift to ~53 ppm is diagnostic of C-N bond formation).

Infrared (IR) Spectroscopy[9]

The IR spectrum serves as a rapid "fingerprint" to confirm the presence of the hydrazine moiety and the integrity of the nitro group.

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Frequency (cm^{-1})	Intensity	Functional Group	Vibrational Mode
3300 – 3450	Medium, Broad	Primary Amine/Hydrazine	N-H Stretching (Doublet for $-NH_2$).
1600 – 1610	Strong	Aromatic Ring	C=C Skeletal vibrations.
1515 – 1525	Strong	Nitro ($-NO_2$)	Asymmetric Stretch.
1340 – 1350	Strong	Nitro ($-NO_2$)	Symmetric Stretch.
1250 – 1270	Strong	Aryl Ether (Ar-O-C)	C-O Stretching (Methoxy).
~600 – 700	(Absent)	Alkyl Halide	Absence of C-Br stretch (indicates consumption of precursor).

Mass Spectrometry (MS)

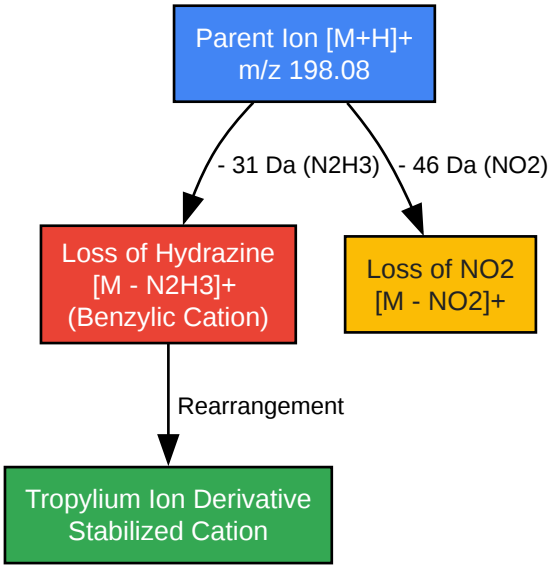
Mass spectrometry provides the definitive confirmation of molecular weight and structural connectivity.

- Ionization Mode: Electrospray Ionization (ESI) is recommended due to the polarity of the hydrazine and nitro groups. Positive mode (ESI+) is most sensitive.
- Molecular Ion:
  - $[M+H]^+$: Calculated m/z = 198.08
  - $[M+Na]^+$: Calculated m/z = 220.07

Fragmentation Pathway (MS/MS)

The fragmentation pattern is characteristic of nitrobenzyl derivatives.

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Figure 2: Predicted ESI-MS fragmentation pathway. The loss of the hydrazine moiety (N_2H_3) to form a stable benzylic cation is the primary fragmentation channel.

Experimental Protocol: Synthesis & Sample Preparation

To ensure high-quality spectral data, the compound must be synthesized and purified to remove the bromide precursor, which has overlapping aromatic signals.

Step 1: Synthesis[10]

- Dissolution: Dissolve 1.0 eq of 2-methoxy-5-nitrobenzyl bromide in THF or Ethanol (0.1 M concentration).
- Addition: Add 5.0 – 10.0 eq of Hydrazine Hydrate dropwise at 0°C. Note: Excess hydrazine prevents dimer formation (Ar-CH_2-NH-NH-CH_2-Ar).
- Reaction: Stir at room temperature for 1-2 hours. Monitor by TLC (Product is more polar/basic than bromide).
- Workup: Dilute with water, extract with Ethyl Acetate. Wash organic layer with brine.

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- Crucial Step: Do not wash with acidic water, or you will protonate and lose the hydrazine product to the aqueous layer.

Step 2: Sample Preparation for Spectroscopy

- NMR: Dissolve ~5-10 mg in $CDCl_3$ (Chloroform-d). If solubility is poor due to the polarity of the hydrazine, use DMSO-d_6. Note that in DMSO, the NH protons will appear distinct and sharp (approx 4.0-5.0 ppm).
- MS: Dilute to 10 µM in Methanol/Water (50:50) + 0.1% Formic Acid.

References

- Precursor Characterization (Bromide)
  - Sigma-Aldrich/Merck. "2-Methoxy-5-nitrobenzyl bromide Product Analysis."
  - Source: [2]
- Nitrobenzyl Photolabile Group Chemistry
  - Koshland, D. E., et al. "2-Hydroxy-5-nitrobenzyl bromide: A reagent for tryptophan."[3][4] Journal of the American Chemical Society.
  - Context: Establishes the reactivity and spectral properties of the 2-substituted-5-nitrobenzyl core.
- Hydrazine Synthesis Methodology: Smith, P. A. S. "Derivatives of Hydrazine and other Hydronitrogens having N-N Bonds." Open Chemistry Database. Context: General protocols for converting benzyl halides to benzyl hydrazines.

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- 2. 2-(Bromomethyl)-1-methoxy-4-nitrobenzene | C8H8BrNO3 | CID 77516 - PubChem [pubchem.ncbi.nlm.nih.gov]
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